

# Assessing the amenability of different spodumene ores to processing

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## Compound of Interest

Compound Name: Spodumene ( $AlLi(SiO_3)_2$ )

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A comprehensive guide to assessing the processing amenability of various spodumene ores for researchers, scientists, and drug development professionals. This guide provides a comparative analysis of different processing techniques, supported by experimental data, to facilitate informed decisions in lithium extraction.

## Introduction to Spodumene Ore Processing

Spodumene ( $LiAl(SiO_3)_2$ ) is the primary mineral source of lithium, a critical component in batteries for electric vehicles and portable electronics.<sup>[1][2]</sup> The economic viability of a lithium project heavily relies on the amenability of the spodumene ore to processing, which aims to concentrate the lithium content to a marketable grade, typically around 6%  $Li_2O$ .<sup>[3]</sup> The processing of spodumene ores is influenced by a multitude of factors inherent to the ore body, including its mineralogy, the degree of weathering, and the associated gangue minerals.<sup>[3]</sup>

This guide delves into the critical aspects of spodumene ore processing, offering a comparative overview of common techniques and the impact of ore characteristics on their effectiveness.

## Factors Influencing Spodumene Ore Processing Amenability

The amenability of a spodumene ore to processing is not uniform and is dictated by several intrinsic properties of the ore. Understanding these factors is paramount for selecting an optimal processing flowsheet.

- Mineralogy and Gangue Minerals: Spodumene ores are typically found in pegmatite deposits and are often associated with minerals like quartz, feldspar, mica, and iron-bearing silicates. [3] The presence and characteristics of these gangue minerals significantly impact the choice and efficiency of the separation process. For instance, the presence of mica can interfere with flotation.[3]
- Grain Size and Liberation: The size of the spodumene crystals and the degree to which they are intergrown with other minerals (liberation) are crucial. Fine-grained and poorly liberated spodumene may require more intensive grinding, which can increase processing costs and lead to challenges in separation.[4]
- Weathering and Alteration: Weathering can alter the surface properties of spodumene, making it less responsive to flotation reagents.[3] Alteration of spodumene to other minerals like muscovite can also negatively affect processing.[5][6]
- Iron Content: The presence of iron minerals can complicate processing, particularly if magnetic separation is employed. High iron content in the final concentrate can also be detrimental for certain end-uses, such as in ceramics and glass.[5][6]

## Comparative Analysis of Spodumene Processing Techniques

Several techniques are employed to concentrate spodumene, often in combination, to achieve the desired product grade. The selection of the most suitable method depends on the ore characteristics.

### Froth Flotation

Froth flotation is a widely used method for concentrating spodumene.[2][3] It relies on the differences in the surface chemical properties of spodumene and gangue minerals.

- Direct Flotation: In this process, a collector is used to make the spodumene surface hydrophobic, allowing it to attach to air bubbles and float to the surface, while the gangue minerals are depressed. Anionic collectors like fatty acids are commonly used.[3]
- Reverse Flotation: Here, the gangue minerals are floated, leaving the spodumene in the tailings. This method is often preferred when the gangue content is low.[7]

### Factors Affecting Flotation:

- Pulp Density: High-density agitation is often required for effective cleaning of mineral surfaces.[3]
- Reagent Suite: The choice of collectors, depressants, and pH regulators is critical and depends on the specific mineralogy of the ore.
- Slime Content: The presence of fine particles (slimes) can interfere with flotation and increase reagent consumption, necessitating a desliming step prior to flotation.[3]

## Dense Media Separation (DMS)

DMS is a gravity-based method that separates minerals based on their density.[2] Spodumene has a higher specific gravity (around 3.15) than most common gangue minerals like quartz and feldspar.[8]

### Key Aspects of DMS:

- Feed Preparation: The ore is crushed to a suitable size to ensure proper liberation.
- Dense Medium: A suspension of finely ground ferrosilicon or magnetite in water is typically used as the dense medium.
- Application: DMS is often used as a pre-concentration step to reject a significant portion of the gangue before further processing, such as flotation.[8]

## Magnetic Separation

Magnetic separation is employed to remove iron-bearing minerals from the spodumene ore.[2][9] The effectiveness of this technique depends on the magnetic susceptibility of the iron minerals present.[9]

## Pyrometallurgical Processing (Roasting)

Most spodumene concentrates undergo a pyrometallurgical step to convert the  $\alpha$ -spodumene (the naturally occurring, unreactive form) to the more reactive  $\beta$ -spodumene.[5][6][10] This conversion is essential for subsequent hydrometallurgical extraction of lithium.

- Calcination: The spodumene concentrate is roasted at high temperatures (1000–1100°C).[\[5\]](#) [\[6\]](#)[\[10\]](#)
- Acid Roasting: Following calcination, the  $\beta$ -spodumene is treated with sulfuric acid at elevated temperatures to form water-soluble lithium sulfate.[\[10\]](#)

## Experimental Data on Spodumene Processing

The following tables summarize key experimental data from various studies on spodumene processing.

Table 1: Comparison of Spodumene Flotation Performance

Ore Type	Reagent Scheme	Li <sub>2</sub> O Grade in Feed (%)	Li <sub>2</sub> O Grade in Concentrate (%)	Li <sub>2</sub> O Recovery (%)	Reference
Pegmatite Ore	Fatty acid collector in alkaline circuit	1.5 - 2.0	~6.0	>80	<a href="#">[3]</a>
Weathered Pegmatite	Pre-treatment with cleaning agents, anionic collector	1.0 - 1.5	5.5 - 6.0	70 - 80	<a href="#">[3]</a>

Table 2: Dense Media Separation of Spodumene Ore

Ore Feed Size	Medium Density (g/cm <sup>3</sup> )	Li <sub>2</sub> O in Feed (%)	Li <sub>2</sub> O in Sink Product (%)	Li <sub>2</sub> O Recovery (%)	Reference
-6.3 +1.0 mm	2.7	1.8	3.5	90	<a href="#">[8]</a>

Table 3: Lithium Extraction from  $\beta$ -Spodumene

Leaching Agent	Temperature (°C)	Leaching Time	Lithium Extraction (%)	Reference
Sulfuric Acid	250	1-2 hours	>90	[11]
Nitric Acid	200	30 minutes	95	[7]
Hydrofluoric Acid	75	10 minutes	>90	[7]

## Experimental Protocols

### Spodumene Froth Flotation

- Crushing and Grinding: The ore is crushed and then ground in a ball mill to a target particle size, typically P80 of 75-150  $\mu\text{m}$ , to achieve adequate liberation.
- Desliming: The ground pulp is passed through a hydrocyclone to remove fine slime particles.
- Conditioning: The deslimed pulp is conditioned in a tank with flotation reagents. This may involve a pre-treatment step with cleaning agents like sodium silicofluoride, followed by the addition of a collector (e.g., oleic acid) and a pH modifier (e.g., sodium hydroxide).[3]
- Flotation: The conditioned pulp is fed into a flotation cell where air is introduced to generate bubbles. The hydrophobic spodumene particles attach to the bubbles and are collected as a froth, while the gangue minerals remain in the tailings.
- Dewatering: The spodumene concentrate is dewatered using thickeners and filters.[3]

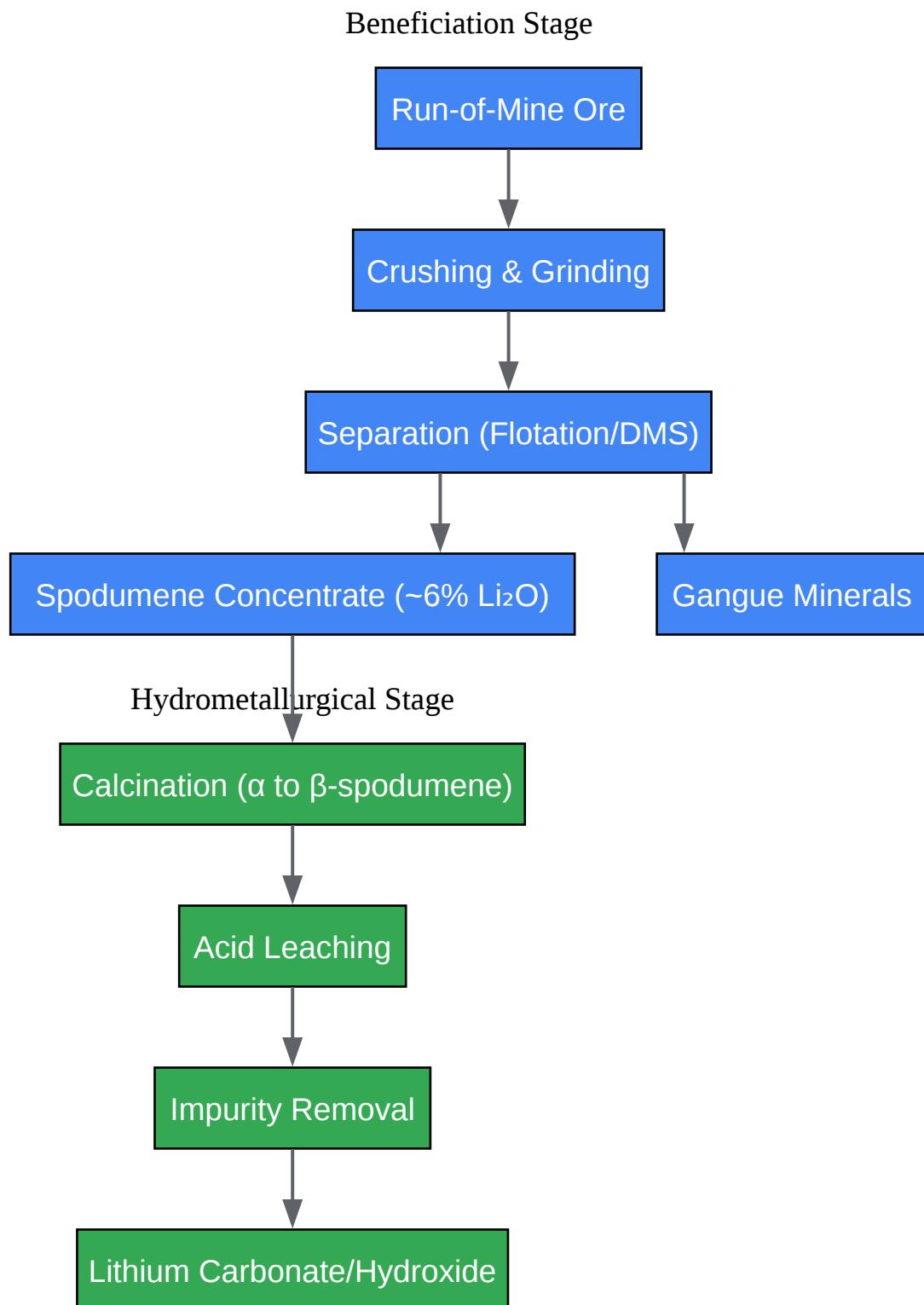
### Dense Media Separation

- Crushing and Screening: The ore is crushed and screened to a specific size range suitable for the DMS cyclone.
- Pulp Preparation: The sized ore is mixed with the dense medium (ferrosilicon or magnetite suspension) to form a pulp of a specific density.

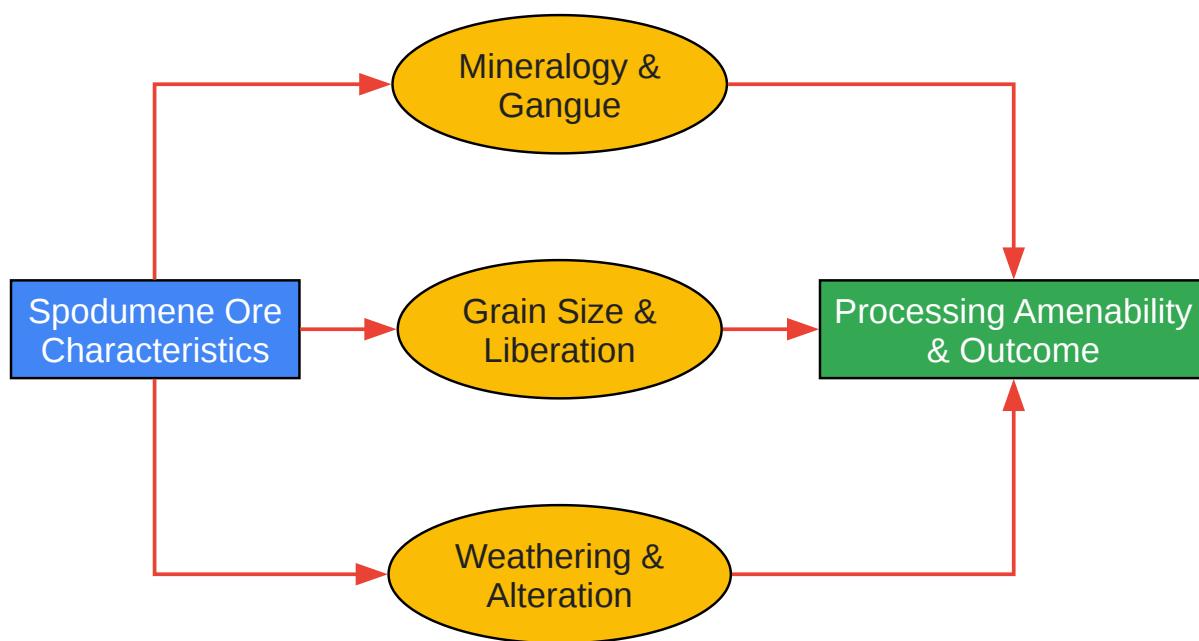
- Separation: The pulp is pumped into a DMS cyclone. The heavier minerals (spodumene) move to the cyclone wall and are discharged through the underflow (sink), while the lighter gangue minerals are discharged through the overflow (float).
- Medium Recovery: The dense medium is recovered from the sink and float products using magnetic separators and screens and is recycled back into the process.

## Visualization of Processing Workflows

The following diagrams illustrate the logical flow of spodumene processing.

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Caption: General workflow for spodumene ore processing.



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Caption: Key factors influencing spodumene processing amenability.

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